

crystal structure of basic nickel carbonate

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Compound of Interest

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An In-depth Technical Guide to the Crystal Structure of Basic **Nickel Carbonate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Basic **nickel carbonate** is an inorganic compound of significant industrial importance, primarily serving as a precursor in the synthesis of nickel-based catalysts, pigments, and materials for batteries. It is not a single, stoichiometric compound but rather a mixed salt containing nickel(II) carbonate (NiCO_3), nickel(II) hydroxide (Ni(OH)_2), and water of hydration. Its general formula is often represented as $x\text{NiCO}_3 \cdot y\text{Ni(OH)}_2 \cdot z\text{H}_2\text{O}$. The most frequently cited compositions in industrial contexts are $\text{Ni}_4\text{CO}_3(\text{OH})_6(\text{H}_2\text{O})_4$ and $\text{NiCO}_3 \cdot 2\text{Ni(OH)}_2 \cdot x\text{H}_2\text{O}$.^{[1][2][3][4]} The variable composition and degree of hydration significantly influence its physical and chemical properties, including its crystal structure.

This technical guide provides a comprehensive overview of the crystal structure of basic **nickel carbonate**, addressing both its amorphous nature in synthetic preparations and the well-defined crystal structures of its naturally occurring mineral analogs.

The Amorphous Nature of Synthetic Basic Nickel Carbonate

Commercially produced basic **nickel carbonate** is typically a pale green, amorphous powder. [5] The precipitation methods used for its synthesis often result in a product that lacks long-range crystalline order. X-ray diffraction (XRD) patterns of such synthetic basic **nickel carbonate** typically show broad, diffuse peaks rather than the sharp, well-defined reflections characteristic of a crystalline material. These patterns confirm the presence of both NiCO_3 and Ni(OH)_2 components within the composite material. [5]

The amorphous nature arises from the rapid precipitation process, which does not allow for the formation of a regular, repeating atomic arrangement. The precise ratio of carbonate to hydroxide and the amount of incorporated water can vary depending on the synthesis conditions, further contributing to the lack of crystallinity.

Crystal Structures of Basic Nickel Carbonate Minerals

In contrast to synthetic variants, several naturally occurring minerals are chemically analogous to basic **nickel carbonate** and possess well-defined crystal structures. These minerals provide valuable insights into the possible atomic arrangements in crystalline forms of basic **nickel carbonate**. The crystallographic data for these minerals are summarized in the following tables.

Zaratite: A Hydrated Nickel Hydroxycarbonate

Zaratite is a bright emerald-green mineral with the chemical formula $\text{Ni}_3(\text{CO}_3)(\text{OH})_4 \cdot 4\text{H}_2\text{O}$. [6][7] It is found as a secondary mineral in serpentinized ultramafic rocks. [7] Zaratite crystallizes in the isometric (cubic) crystal system. [6][7]

Table 1: Crystallographic Data for Zaratite

Chemical Formula	$\text{Ni}_3(\text{CO}_3)(\text{OH})_4 \cdot 4\text{H}_2\text{O}$ [6]
Crystal System	Isometric[6]
Space Group	Not determined
Lattice Parameter (a)	6.16 Å[6]
Unit Cell Volume	233.74 Å ³ [6]
Color	Emerald-green[6]
Luster	Vitreous, Greasy[6]
Hardness (Mohs)	3.5[6]
Specific Gravity	2.57 - 2.649[6]

Nullaginite: An Anhydrous Basic Nickel Carbonate

Nullaginite, with the formula $\text{Ni}_2(\text{CO}_3)(\text{OH})_2$, is a green mineral that belongs to the malachite-rosasite group.[8] It crystallizes in the monoclinic system.[8]

Table 2: Crystallographic Data for Nullaginite

Chemical Formula	$\text{Ni}_2(\text{CO}_3)(\text{OH})_2$ [8]
Crystal System	Monoclinic[8]
Space Group	$P2_1/b$ [8]
Lattice Parameters	$a = 9.2363 \text{ \AA}$ [8]
	$b = 12.0016 \text{ \AA}$ [8]
	$c = 3.0912 \text{ \AA}$ [8]
	$\beta = 90.48^\circ$ [8]
Unit Cell Volume	342.65 \AA^3 [8]
Color	Green[8]
Luster	Waxy, Dull[8]
Hardness (Mohs)	1.5 - 2[8]
Specific Gravity	3.56 (measured), 4.10 (calculated)[8][9]

Otwayite: A Hydrated Basic Nickel Carbonate

Otwayite is a green, hydrated **nickel carbonate** mineral with the formula $\text{Ni}_2(\text{CO}_3)(\text{OH})_2 \cdot \text{H}_2\text{O}$. [10][11] It crystallizes in the orthorhombic system.[10][11]

Table 3: Crystallographic Data for Otwayite

Chemical Formula	$\text{Ni}_2(\text{CO}_3)(\text{OH})_2 \cdot \text{H}_2\text{O}$ [10]
Crystal System	Orthorhombic [10]
Space Group	Not determined
Lattice Parameters	$a = 10.18 \text{ \AA}$ [10]
	$b = 27.4 \text{ \AA}$ [10]
	$c = 3.22 \text{ \AA}$ [10]
Unit Cell Volume	898.2 \AA^3 [10]
Color	Bright green [10]
Luster	Waxy, Silky [10]
Hardness (Mohs)	4 [11]
Specific Gravity	3.41 [10] [11]

Recently Synthesized Crystalline Basic Nickel Carbonate

Recent research has led to the hydrothermal synthesis of a new crystalline basic **nickel carbonate** with the formula $\text{Ni}_{12}(\text{CO}_3)_8(\text{OH})_8 \cdot (x - 1)\text{H}_2\text{O}$ (where $x = 6-8$). This compound exhibits a cubic crystal structure.[\[12\]](#)

Table 4: Crystallographic Data for a Synthetic Crystalline Basic Nickel Carbonate

Chemical Formula	$\text{Ni}_{12}(\text{CO}_3)_8(\text{OH})_8 \cdot (x - 1)\text{H}_2\text{O}$ ($x = 6-8$)[12]
Crystal System	Cubic[12]
Space Group	P-43m[12]
Lattice Parameter (a)	8.3814(2) Å[12]
Structural Feature	The crystal structure is composed of edge-linked $[\text{NiO}_6]$ octahedra and carbonate units that form cages. These interconnected cages create channels filled with disordered water molecules, leading to zeolite-like behavior.[12]

Experimental Protocols

The synthesis of basic **nickel carbonate** is typically achieved through precipitation from an aqueous solution. The specific protocol significantly impacts the composition and crystallinity of the final product.

General Precipitation Method

A common method for synthesizing basic **nickel carbonate** involves the reaction of a soluble nickel salt (e.g., nickel sulfate, nickel nitrate) with a carbonate source (e.g., sodium carbonate, sodium bicarbonate).[5][13]

Protocol:

- **Solution Preparation:** Prepare an aqueous solution of a nickel salt (e.g., nickel sulfate, NiSO_4) and a separate aqueous solution of a carbonate source (e.g., sodium carbonate, Na_2CO_3).
- **Precipitation:** Add the carbonate solution to the nickel salt solution under controlled conditions of temperature and pH. The pH is a critical parameter, with more alkaline conditions favoring the formation of a higher proportion of nickel hydroxide.[5] A typical pH range for the synthesis is between 7 and 9.[5]

- Aging: The resulting precipitate slurry is often aged (stirred for a period) to allow for the stabilization of the product.
- Washing and Filtration: The precipitate is then washed thoroughly with deionized water to remove soluble byproducts (e.g., sodium sulfate) and subsequently filtered.
- Drying: The final product is dried at a relatively low temperature (e.g., 40-60 °C) to obtain the basic **nickel carbonate** powder.[5]

Hydrothermal Synthesis of Crystalline Basic Nickel Carbonate

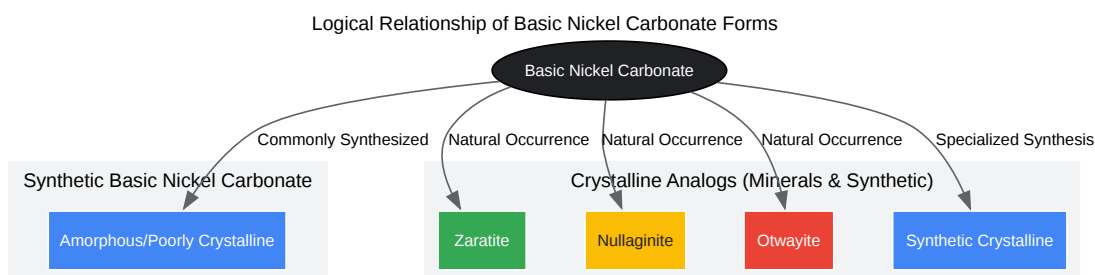
To obtain a more crystalline product, hydrothermal synthesis methods can be employed. These methods involve carrying out the precipitation reaction at elevated temperatures and pressures. [12][14][15]

Protocol:

- Reactant Mixture: A solution containing a nickel source (e.g., nickel nitrate) and a precipitating agent that also acts as a hydrolysis agent (e.g., urea) is prepared.
- Hydrothermal Reaction: The mixture is sealed in an autoclave and heated to a specific temperature (e.g., 120-180 °C) for a defined period (e.g., 12-24 hours). Under these conditions, urea decomposes to generate carbonate and ammonia in situ, leading to a more controlled precipitation and crystallization process.
- Product Recovery: After the reaction, the autoclave is cooled to room temperature. The resulting crystalline product is collected by filtration, washed with deionized water and ethanol, and dried.

Visualizations

Logical Relationship of Basic Nickel Carbonate Forms

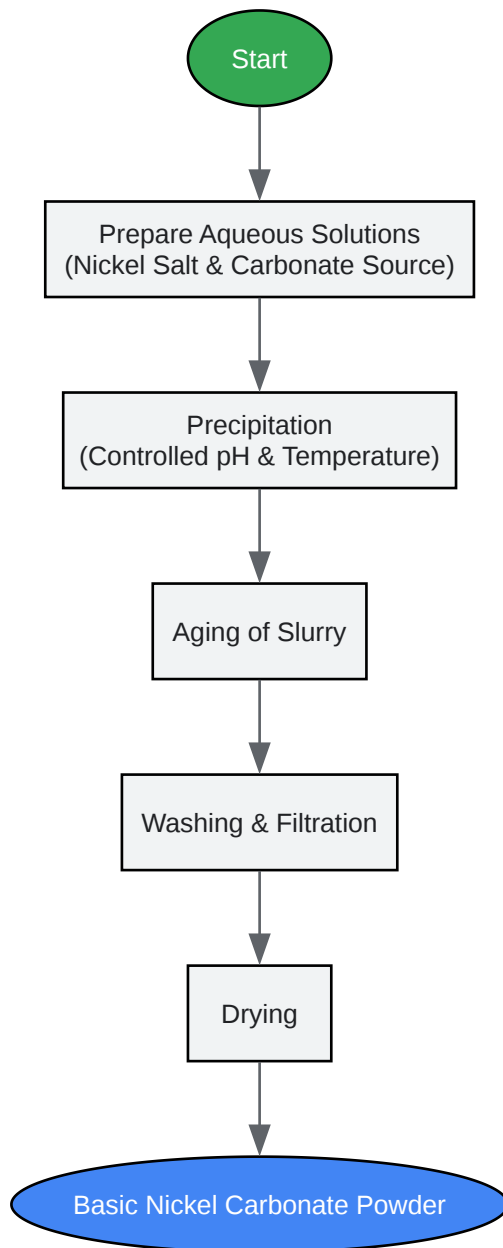


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Caption: Relationship between amorphous and crystalline forms of basic **nickel carbonate**.

Experimental Workflow for Basic Nickel Carbonate Synthesis

General Experimental Workflow for Basic Nickel Carbonate Synthesis



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Caption: Workflow for the synthesis of basic **nickel carbonate** via precipitation.

Conclusion

The term "basic **nickel carbonate**" encompasses a range of compositions rather than a single, well-defined compound. While synthetic routes typically yield an amorphous or poorly crystalline material, the study of its naturally occurring mineral analogs—zaraitite, nullaginite, and otwayite—provides crucial crystallographic data and insight into the potential ordered structures. Recent advances in hydrothermal synthesis have also demonstrated the possibility of producing crystalline basic **nickel carbonate** with novel cage-like structures. For researchers and professionals in drug development and materials science, understanding the dependence of the crystal structure on the synthesis conditions is paramount for controlling the physicochemical properties of the final product.

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